

MRS2179 tetrasodium solubility and stability in aqueous solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MRS2179 tetrasodium

Cat. No.: B1141304

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MRS2179 Tetrasodium Salt: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **MRS2179 tetrasodium** salt in aqueous solutions. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data presented in a clear and accessible format.

Troubleshooting Guide & FAQs

This section addresses common issues and questions that may arise during the handling and use of **MRS2179 tetrasodium** salt in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the maximum soluble concentration of **MRS2179 tetrasodium** salt in water?

A1: **MRS2179 tetrasodium** salt is soluble in water up to 50 mM.

Q2: How should I prepare a stock solution of **MRS2179 tetrasodium** salt?

A2: To prepare a stock solution, dissolve the compound in water. For example, to make a 50 mM stock solution, you would dissolve 25.66 mg of **MRS2179 tetrasodium** salt (with a

molecular weight of 513.16 g/mol) in 1 mL of water. It is recommended to filter-sterilize the solution for cell-based assays.

Q3: What are the recommended storage conditions for solid **MRS2179 tetrasodium** salt?

A3: The solid compound should be stored at -20°C.

Q4: How should I store aqueous stock solutions of **MRS2179 tetrasodium** salt?

A4: Aqueous stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for up to one month. For longer-term storage, it is recommended to store the aliquots at -80°C for up to six months.

Q5: Is **MRS2179 tetrasodium** salt stable at room temperature in aqueous solution?

A5: While specific data on the long-term stability of **MRS2179 tetrasodium** salt in aqueous solutions at room temperature is not readily available, it is best practice to prepare solutions fresh on the day of use or store them at recommended cold temperatures to minimize degradation.

Q6: How does pH affect the stability of **MRS2179 tetrasodium** salt in aqueous solutions?

A6: There is no specific experimental data available on the stability of **MRS2179 tetrasodium** salt at different pH values. As a general precaution, it is advisable to use buffers within a neutral pH range (around 7.2-7.4) for your experiments unless the experimental design requires otherwise. If you must use acidic or basic buffers, it is recommended to assess the stability of the compound under your specific conditions.

Q7: Is **MRS2179 tetrasodium** salt sensitive to light?

A7: Information regarding the light sensitivity of **MRS2179 tetrasodium** salt is not specified in the available literature. However, as a general laboratory practice for nucleotide analogs, it is recommended to protect solutions from prolonged exposure to direct light by using amber vials or covering the container with aluminum foil.

Troubleshooting Common Issues

Issue	Possible Cause	Troubleshooting Steps
Difficulty dissolving the compound	- Concentration exceeds 50 mM. - Incorrect solvent used.	- Ensure the final concentration does not exceed 50 mM in water. - Use water as the solvent. Gentle warming or vortexing may aid dissolution.
Precipitate forms in the stock solution upon thawing	- Solution was not fully dissolved initially. - Potential degradation after repeated freeze-thaw cycles.	- Warm the solution to room temperature and vortex to ensure it is fully dissolved before use. - Always aliquot stock solutions after preparation to avoid multiple freeze-thaw cycles.
Inconsistent or unexpected experimental results	- Degradation of the compound due to improper storage. - Instability in the experimental buffer.	- Prepare fresh stock solutions from solid compound. - If possible, prepare working solutions immediately before the experiment. - Consider performing a stability check of the compound in your specific experimental buffer.

Quantitative Data Summary

The following tables summarize the key quantitative data for **MRS2179 tetrasodium** salt.

Table 1: Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
Water	50	25.66

Table 2: Storage and Stability Recommendations

Form	Storage Temperature	Duration	Notes
Solid	-20°C	Refer to the expiration date on the product datasheet.	
Aqueous Stock Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol for Preparation of a 10 mM Aqueous Stock Solution of **MRS2179 Tetrasodium Salt**

Materials:

- **MRS2179 tetrasodium** salt (Molecular Weight: 513.16 g/mol ; note that batch-specific molecular weights may vary)
- Nuclease-free water
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated balance

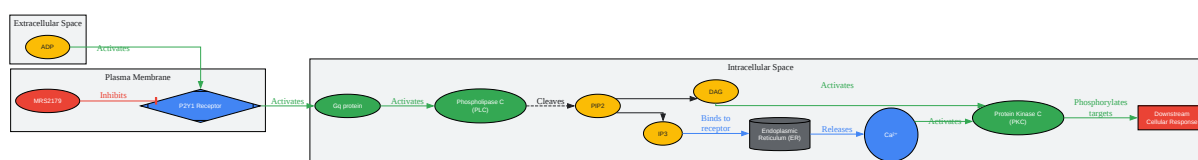
Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 5.13 mg of **MRS2179 tetrasodium** salt.
 - Calculation: $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 513.16 \text{ g/mol} = 0.00513 \text{ g} = 5.13 \text{ mg}$

- Weigh the compound: Carefully weigh out the calculated mass of **MRS2179 tetrasodium** salt using a calibrated balance.
- Dissolve the compound: Add the weighed compound to a sterile microcentrifuge tube. Add 1 mL of nuclease-free water.
- Ensure complete dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming to room temperature may be necessary if the compound was stored at a low temperature.
- Aliquot for storage: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.
- Store appropriately: Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).

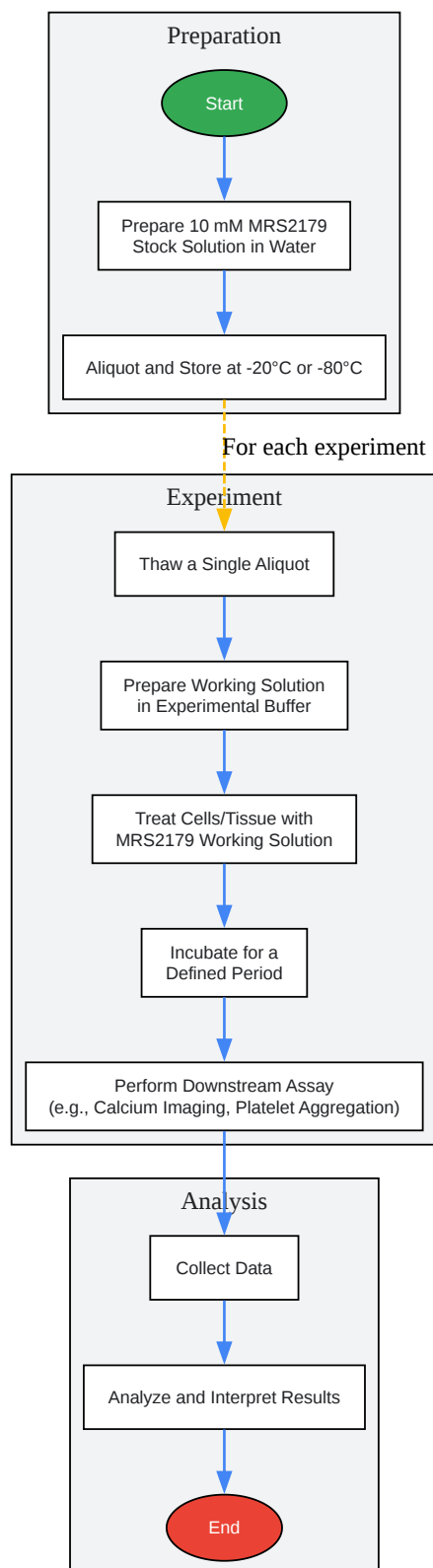
Visualizations

The following diagrams illustrate key pathways and workflows related to MRS2179.



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Caption: P2Y1 Receptor Signaling Pathway and Inhibition by MRS2179.

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Caption: Recommended Experimental Workflow for Using MRS2179.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com